

# Handling and storage procedures for 6-(Trifluoromethyl)nicotinonitrile

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## Compound of Interest

Compound Name: 6-(Trifluoromethyl)nicotinonitrile

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## Application Notes and Protocols: 6-(Trifluoromethyl)nicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and optimal storage of **6-(Trifluoromethyl)nicotinonitrile** (CAS No. 216431-85-5), a key building block in pharmaceutical and agrochemical research. Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

## Safety and Hazard Information

**6-(Trifluoromethyl)nicotinonitrile** is a hazardous substance and requires careful handling in a controlled laboratory environment.<sup>[1][2]</sup>

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 2)
- Skin Irritation (Category 2)
- Skin Sensitization (Category 1)
- Serious Eye Damage (Category 1)

- Specific Target Organ Toxicity – Single Exposure (Respiratory system) (Category 3)

#### Hazard Statements (H-phrases):

- H300: Fatal if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

#### Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **6-(Trifluoromethyl)nicotinonitrile**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>3</sub> N <sub>2</sub>	
Molecular Weight	172.11 g/mol	
Appearance	White to light yellow solid/powder	[2]
Melting Point	37-41 °C	
Boiling Point	Not available	
Solubility	Soluble in Acetonitrile (Slightly), Methanol (Slightly). [3] Data for the closely related 6-(Trifluoromethyl)nicotinic acid.	[3]
Storage Temperature	Room temperature.[2][3]	[2][3]
Shelf Life	Stable under recommended storage conditions.[4] Specific shelf-life data is not available; re-testing is recommended for long-term storage.	[4]
Chemical Stability	Stable under recommended storage conditions.[4] The trifluoromethyl group generally enhances metabolic stability and resistance to oxidative degradation.[5]	[4][5]
Hygroscopicity	Not specified, but as a nitrile, it may be sensitive to moisture. Store in a dry environment.	General

## Experimental Protocols

## Personal Protective Equipment (PPE)

All personnel handling **6-(Trifluoromethyl)nicotinonitrile** must wear the following PPE:

- **Gloves:** Nitrile gloves are required. For extended procedures or when handling larger quantities, double gloving is recommended.
- **Eye Protection:** Chemical safety goggles and a face shield.
- **Lab Coat:** A flame-retardant lab coat.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is mandatory.

## Handling Protocol

- **Work Area Preparation:**
  - All handling of solid **6-(Trifluoromethyl)nicotinonitrile** must be conducted within a certified chemical fume hood to avoid inhalation of dust.
  - Ensure a safety shower and eyewash station are readily accessible.
  - Cover the work surface with absorbent, disposable bench paper.
- **Weighing and Aliquoting:**
  - Use an analytical balance inside the fume hood for weighing.
  - To minimize dust generation, do not pour the solid directly. Use a spatula to carefully transfer the required amount.
  - If preparing solutions, add the solvent to the pre-weighed solid slowly to avoid splashing.
- **Dissolution:**
  - Based on available data for related compounds, acetonitrile and methanol can be used for solubilization.<sup>[3]</sup>
  - Use sonication or gentle vortexing to aid dissolution if necessary.

- Waste Disposal:
  - All contaminated materials (gloves, bench paper, pipette tips, etc.) must be disposed of as hazardous chemical waste in a designated, sealed container.
  - Unused solid compound and solutions must also be disposed of as hazardous waste according to institutional guidelines.

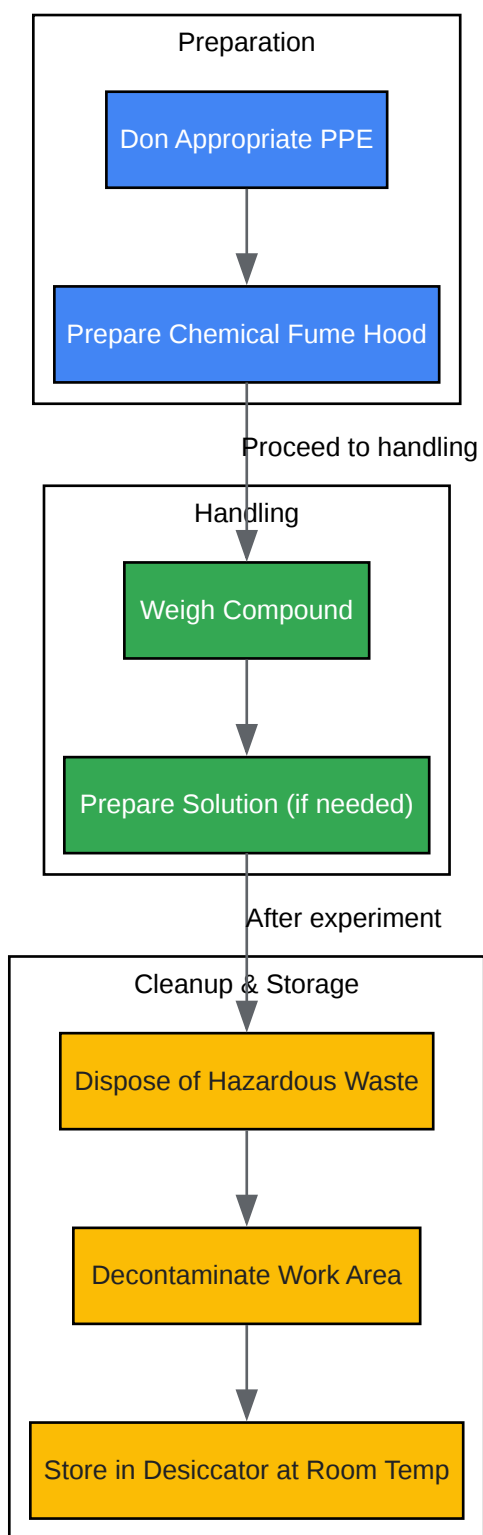
## Storage Protocol

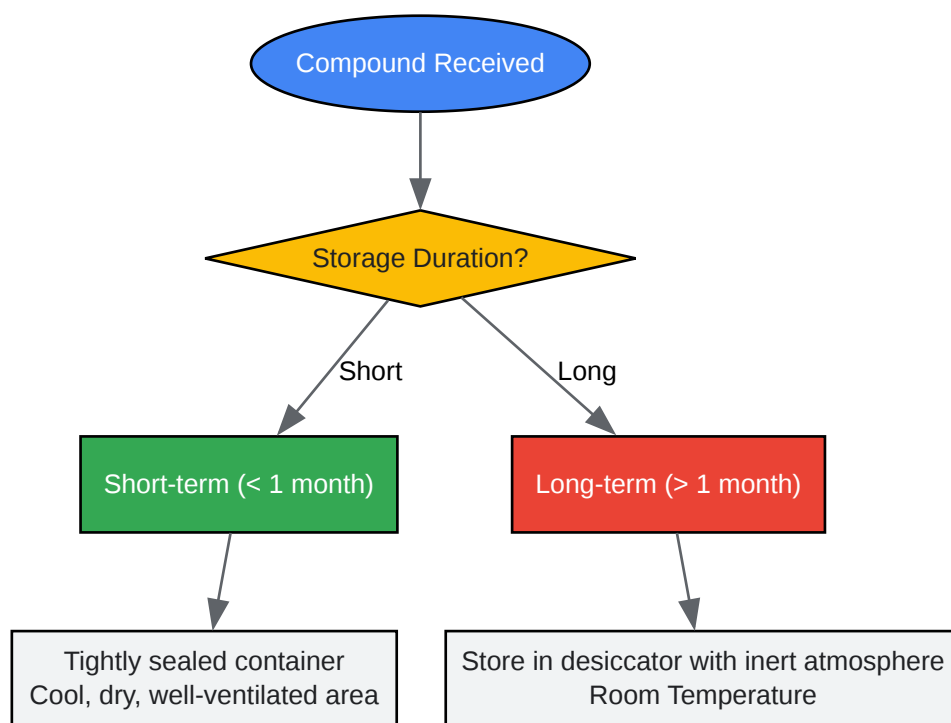
Proper storage is essential to maintain the quality and stability of **6-(Trifluoromethyl)nicotinonitrile**.

- Immediate Storage (Upon Receipt):
  - Upon receipt, inspect the container for any damage.
  - Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#)
- Long-Term Storage:
  - Store at room temperature in a tightly sealed container.[\[2\]](#)[\[3\]](#)
  - To prevent degradation from moisture, store the primary container inside a desiccator containing a suitable desiccant such as silica gel.[\[6\]](#)[\[7\]](#)[\[8\]](#)
  - The storage area should be a locked cabinet or a controlled-access room.
- Inert Atmosphere Storage:
  - For optimal stability and to prevent potential reactions with atmospheric moisture or oxygen, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended, especially for long-term storage or for reference standards.[\[2\]](#)[\[3\]](#)

## Visualizations

## Safe Handling Workflow





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